

Application Notes and Protocols for Kinase Assays Using Fluorescently Labeled Crosstide

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Compound of Interest

Compound Name: *Crosstide*
CAS No.: *171783-05-4*
Cat. No.: *B550012*

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Introduction

Protein kinases are a critical class of enzymes that regulate a vast array of cellular processes by catalyzing the phosphorylation of specific substrate proteins. Their dysregulation is a hallmark of numerous diseases, including cancer, inflammatory disorders, and metabolic syndromes, making them prime targets for therapeutic intervention. The development of robust and sensitive kinase assays is therefore essential for basic research and drug discovery. Fluorescently labeled peptide substrates, such as **Crosstide**, offer a powerful tool for monitoring kinase activity in a high-throughput, non-radioactive format.

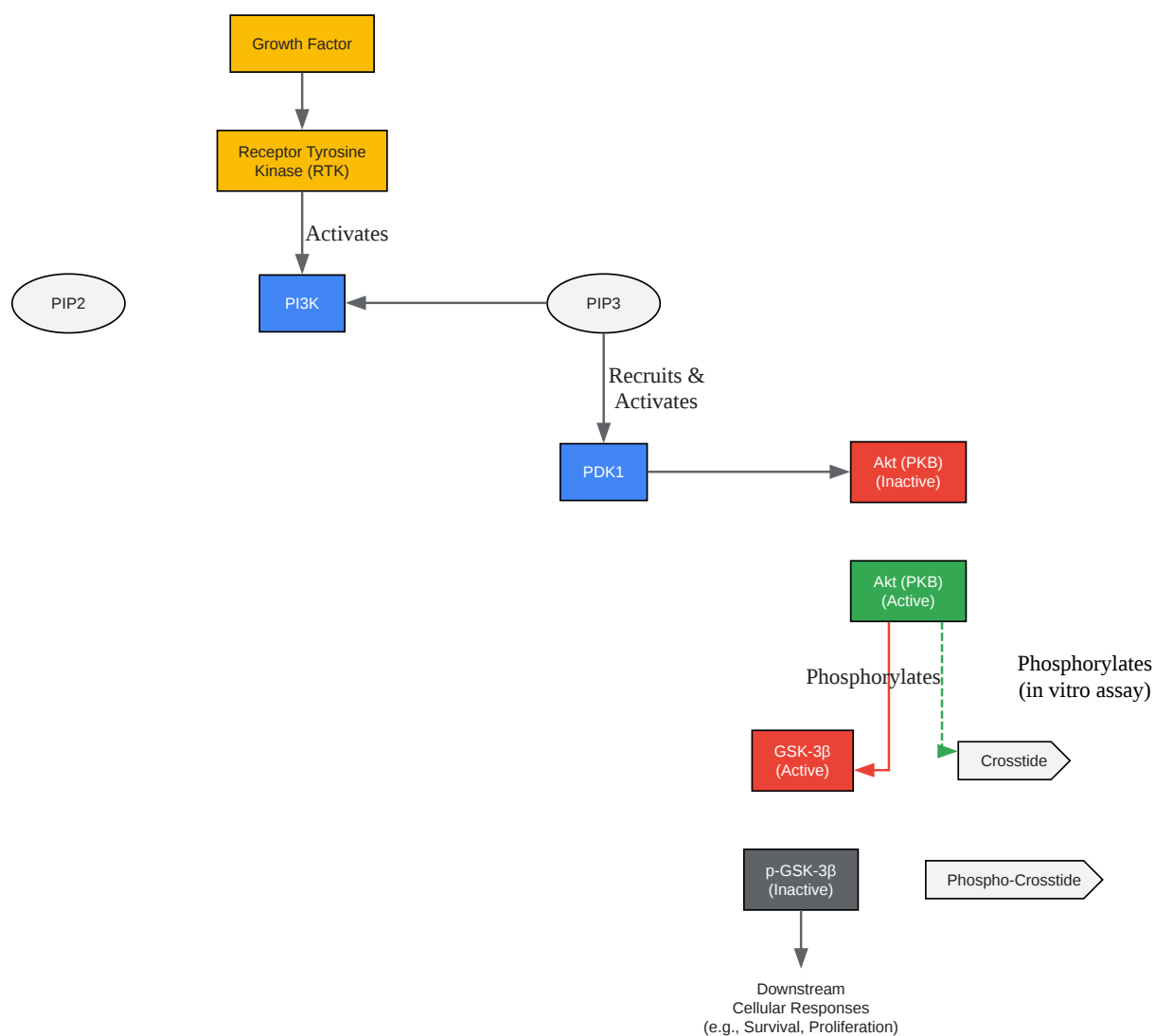
Crosstide is a synthetic peptide with the sequence Gly-Arg-Pro-Arg-Thr-Ser-Ser-Phe-Ala-Glu-Gly (GRPRTSSFAEG)[1][2]. It is derived from the phosphorylation site of Glycogen Synthase Kinase-3 (GSK-3) and serves as an efficient substrate for several key serine/threonine kinases, most notably Akt (also known as Protein Kinase B, PKB), as well as Mitogen-Activated Protein Kinase-Activated Protein Kinase-1 (MAPKAP-K1) and p70 S6 Kinase (p70S6K)[1][3]. The

fluorescent and biotinylated versions of **Crosstide** demonstrate similar enzymatic activity to the unlabeled peptide[1].

These application notes provide detailed protocols for utilizing fluorescently labeled **Crosstide** in two common kinase assay formats: Fluorescence Polarization (FP) and Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET).

Featured Kinases and Signaling Pathway

Crosstide is primarily used to assay the activity of Akt, a central kinase in the PI3K/Akt/mTOR signaling pathway. This pathway is crucial for regulating cell survival, proliferation, and metabolism. A simplified representation of this pathway, focusing on the downstream regulation of GSK-3 β by Akt, is depicted below. Upon activation by upstream signals (e.g., growth factors), Akt phosphorylates and inactivates GSK-3 β , a key regulator of glycogen metabolism and gene transcription[4][5][6].



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Diagram 1. Simplified Akt/GSK-3 β signaling pathway.

Quantitative Data Summary

The following tables summarize key quantitative parameters for kinase assays utilizing **Crosstide** and similar peptide substrates. This data is essential for assay design and interpretation.

Kinase	Substrate	K _m (μM)	V _{max} (U/mg)	Assay Conditions	Reference
Akt1 (PKBα)	Crosstide Analog	5	260	Synthetic peptide substrate	[7]
MAPKAP-K1	KKKNRTL SV A	0.17	-	Synthetic peptide substrate	[8]
p70S6K	KKRNRTL SV A	1.5	-	Synthetic peptide substrate	[8]
Akt2 (wildtype)	Crosstide	-	16 pmol/min/ μg	GST-AKT2, [γ- ³² P]ATP	[1]
Akt2 (mutant)	Crosstide	-	85 pmol/min/ μg	GST-AKT2T/E,S/D, [γ- ³² P]ATP	[1]

Table 1. Kinetic parameters for kinases that phosphorylate **Crosstide** or analogous substrates.

Inhibitor	Kinase	Assay Type	IC ₅₀ (nM)	Reference
Staurosporine	PKA	FP	11	[6]
Staurosporine	Blk	FP	25-31	[9]
Staurosporine	Blk	TR-FRET	30-42	[9]
Staurosporine	PKC	Radiometric	0.7	[10]
Staurosporine	PKA	Radiometric	7	[10]

Table 2. IC50 values for the broad-spectrum kinase inhibitor Staurosporine, determined by various assay methods.

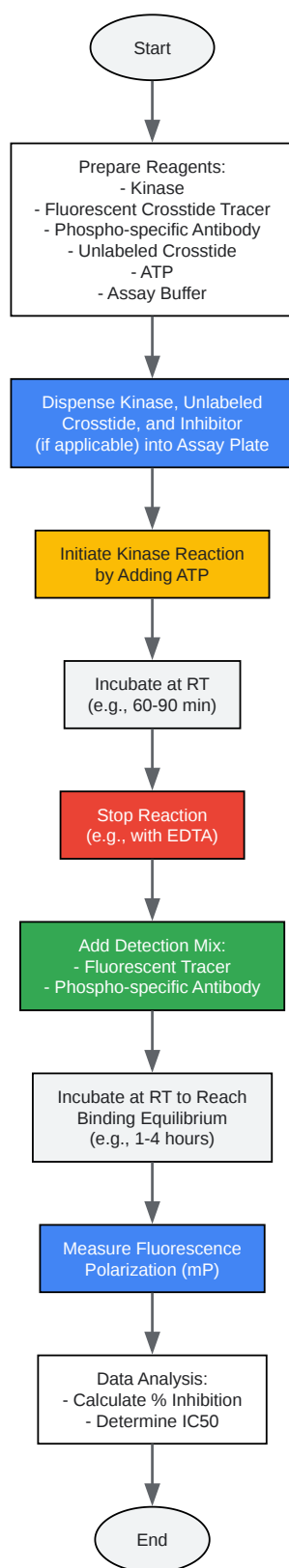
Assay Type	Kinase	Z' Factor	Reference
FP	Blk	0.73-0.81	[9]
FP	Generic	>0.5 (good)	[11]
FP	Generic	>0.7 (excellent)	[11]

Table 3. Representative Z' factor values for FP-based kinase assays, indicating assay robustness for high-throughput screening.

Experimental Protocols

Fluorescence Polarization (FP) Kinase Assay

Principle: This is a competitive immunoassay. The kinase reaction is performed with unlabeled **Crosstide**. After the reaction, a fluorescently labeled phosphocrosstide "tracer" and a phospho-specific antibody are added. The phosphorylated **Crosstide** produced by the kinase competes with the tracer for binding to the antibody. When the small tracer is bound to the large antibody, it tumbles slowly, resulting in a high FP value. When displaced by the unlabeled phosphocrosstide, the free tracer tumbles rapidly, leading to a low FP value. The decrease in FP is proportional to the kinase activity.



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Diagram 2. Experimental workflow for an FP kinase assay.

Materials:

- Fluorescently labeled phospho**crosstide** tracer (e.g., with a red or far-red fluorophore)
- Unlabeled **Crosstide** peptide
- Anti-phospho**crosstide** antibody
- Active kinase (e.g., Akt1)
- ATP
- Kinase reaction buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- FP dilution buffer (provided with commercial kits, or a buffer compatible with the antibody and tracer)
- EDTA solution (to stop the kinase reaction)
- Test inhibitors dissolved in DMSO
- Low-volume, black, 384-well microplate
- Microplate reader capable of measuring fluorescence polarization

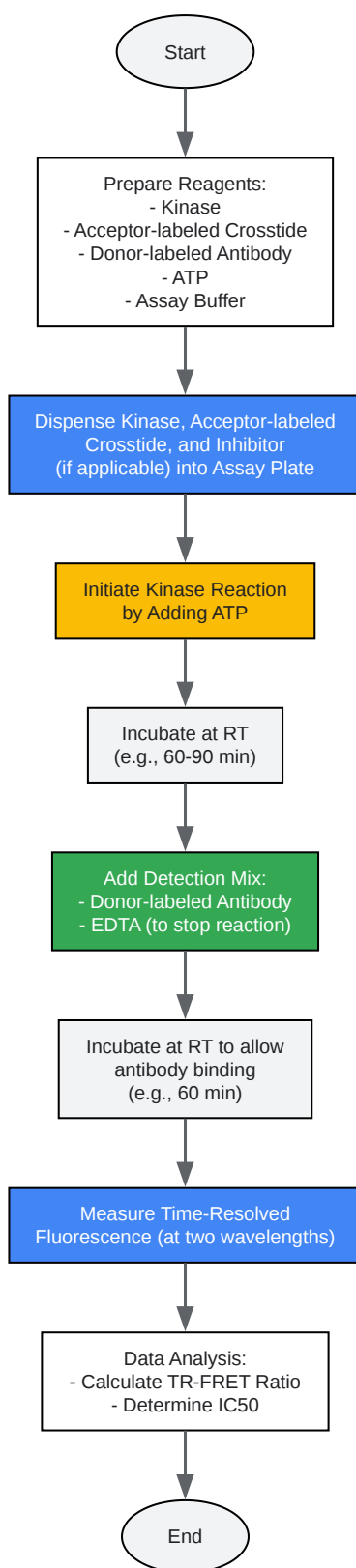
Procedure:

- Reagent Preparation: Prepare stock solutions of all reagents. Serially dilute test inhibitors in DMSO.
- Kinase Reaction: a. In a 384-well plate, add 5 µL of kinase reaction buffer containing the desired concentration of unlabeled **Crosstide** substrate. b. Add test inhibitor or DMSO vehicle (final DMSO concentration should be ≤1%). c. Add the kinase to each well. d. To initiate the reaction, add ATP. The final reaction volume is typically 10 µL. e. Incubate the plate at room temperature for a predetermined time (e.g., 90 minutes), allowing for approximately 10-30% substrate conversion.

- **Reaction Quench and Detection:** a. Stop the kinase reaction by adding a quench solution containing EDTA. b. Add 10 μ L of detection mix containing the fluorescent phosphocrosstide tracer and the phospho-specific antibody, diluted in FP dilution buffer. The final volume will be 20 μ L. c. Incubate the plate at room temperature for 1-4 hours to allow the antibody-tracer binding to reach equilibrium. Protect the plate from light.
- **Measurement:** a. Measure the fluorescence polarization (in mP units) using a plate reader with appropriate excitation and emission filters for the chosen fluorophore.
- **Data Analysis:** a. The activity of the kinase is inversely proportional to the measured FP signal. b. For inhibitor studies, plot the FP signal against the logarithm of the inhibitor concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Kinase Assay

Principle: This assay format directly measures the phosphorylated product. A fluorescently labeled **Crosstide** (e.g., with fluorescein or another acceptor fluorophore) is used as the substrate. After the kinase reaction, a terbium- or europium-labeled anti-phosphocrosstide antibody (the FRET donor) is added. When the antibody binds to the phosphorylated **Crosstide**, the donor and acceptor fluorophores are brought into close proximity, allowing for FRET to occur. Excitation of the donor lanthanide results in energy transfer to the acceptor, which then emits light at its specific wavelength. The time-resolved detection minimizes background fluorescence, leading to a high signal-to-noise ratio.



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Diagram 3. Experimental workflow for a TR-FRET kinase assay.

Materials:

- **Crosstide** peptide labeled with an acceptor fluorophore (e.g., Fluorescein, Green- or Red-shifted dyes)
- Anti-phosphocrosstide antibody labeled with a donor lanthanide (e.g., Terbium (Tb) or Europium (Eu))
- Active kinase (e.g., Akt1)
- ATP
- Kinase reaction buffer (as in FP assay)
- Detection buffer (containing EDTA to stop the reaction)
- Test inhibitors dissolved in DMSO
- Low-volume, black or white, 384-well microplate
- Microplate reader capable of time-resolved fluorescence measurements

Procedure:

- **Reagent Preparation:** Prepare stock solutions of all reagents. Serially dilute test inhibitors in DMSO.
- **Kinase Reaction:** a. In a 384-well plate, add 5 μ L of kinase reaction buffer containing the acceptor-labeled **Crosstide** substrate. b. Add test inhibitor or DMSO vehicle. c. Add the kinase to each well. d. To initiate the reaction, add ATP. The final reaction volume is typically 10 μ L. e. Incubate the plate at room temperature for a predetermined time (e.g., 60-90 minutes).
- **Detection:** a. Add 10 μ L of detection buffer containing the donor-labeled anti-phosphocrosstide antibody and EDTA to stop the reaction. b. Incubate the plate at room temperature for at least 60 minutes to allow for antibody binding. Protect the plate from light.

- Measurement: a. Measure the time-resolved fluorescence using a plate reader. Set the reader to excite the donor (e.g., ~340 nm for Tb) and measure emission from both the donor (e.g., ~490 nm for Tb) and the acceptor (e.g., ~520 nm for Fluorescein) after a time delay (e.g., 50-100 μ s).
- Data Analysis: a. Calculate the TR-FRET ratio (Acceptor Emission / Donor Emission). b. Kinase activity is directly proportional to the TR-FRET ratio. c. For inhibitor studies, plot the TR-FRET ratio against the logarithm of the inhibitor concentration and fit the data to determine the IC₅₀ value.

Conclusion

Fluorescently labeled **Crosstide** is a versatile and valuable tool for studying the activity of Akt and other related kinases. The Fluorescence Polarization and Time-Resolved FRET assays described here provide robust, sensitive, and high-throughput-compatible methods for kinase inhibitor screening and characterization. By following these detailed protocols, researchers can generate high-quality, reproducible data to advance our understanding of kinase signaling and accelerate the development of novel therapeutics.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. scilit.com](https://www.scilit.com) [[scilit.com](https://www.scilit.com)]
- [3. merckmillipore.com](https://www.merckmillipore.com) [[merckmillipore.com](https://www.merckmillipore.com)]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [5. AKT/GSK3 signaling pathway and schizophrenia - PMC](https://pubmed.ncbi.nlm.nih.gov/21111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/21111111/)]
- [6. Alkylation of Staurosporine to Derive a Kinase Probe for Fluorescence Applications - PMC](https://pubmed.ncbi.nlm.nih.gov/21111111/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/21111111/)]

- 7. Molecular basis for the substrate specificity of protein kinase B; comparison with MAPKAP kinase-1 and p70 S6 kinase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Comparison of the specificities of p70 S6 kinase and MAPKAP kinase-1 identifies a relatively specific substrate for p70 S6 kinase: the N-terminal kinase domain of MAPKAP kinase-1 is essential for peptide phosphorylation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. moleculardevices.com [moleculardevices.com]
- 10. biotium.com [biotium.com]
- 11. Frontiers | MAPKAP Kinase-2 phosphorylation of PABPC1 controls its interaction with 14-3-3 proteins after DNA damage: A combined kinase and protein array approach [frontiersin.org]
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